

Application Note: Analytical Characterization and Synthesis Protocol for Methyl 5-oxodecanoate

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Compound of Interest

Compound Name: Methyl 5-oxodecanoate

CAS No.: 6093-95-4

Cat. No.: B1619763

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Introduction & Scope

Methyl 5-oxodecanoate (CAS: 6093-95-4) is a keto-fatty acid methyl ester (keto-FAME).[1] While often encountered as a minor metabolite in microbial fermentation or as a specific insect pheromone intermediate, it serves as a critical reference standard in lipidomics and organic synthesis.[1]

Characterizing this molecule presents a specific challenge: distinguishing the position of the ketone group along the aliphatic chain. Unlike simple saturated FAMES, the 5-oxo functionality alters the polarity and fragmentation pathways, requiring specific analytical protocols.[1]

This guide provides a self-validating workflow for the synthesis and rigorous characterization of **Methyl 5-oxodecanoate**, designed for researchers requiring high-purity standards.

Physicochemical Profile

Before initiating analysis, the physical behavior of the analyte must be understood to select appropriate solvents and chromatographic conditions.^[1]

Property	Value / Characteristic	Notes
Formula	C ₁₁ H ₂₀ O ₃	
MW	200.28 g/mol	
Appearance	Colorless to pale yellow oil	
Boiling Point	~115–120 °C @ 5 mmHg	Predicted atm. ^{[1][2][3][4]} BP ~250°C. Do not distill at atm. pressure.
Solubility	Soluble in CHCl ₃ , MeOH, Et ₂ O, Hexane	Insoluble in water. ^[1]
Refractive Index	~1.435–1.440	Typical for mid-chain keto esters. ^[1]
Stability	Air/Moisture Stable	Store at 4°C; avoid strong bases (hydrolysis risk). ^[1]

Synthesis Protocol (Reference Standard Preparation)

Rationale: Commercial standards for specific keto-FAMES can be expensive or chemically impure.^[1] The following protocol utilizes a Blaise Reaction or Organocadmium/Zinc coupling approach to ensure the ketone is strictly at position 5.^[1]

Reaction Pathway:

- Precursor: Glutaric anhydride (5-carbon backbone) is opened with methanol to form Monomethyl Glutarate.^[1]
- Activation: Conversion to the acyl chloride.^[1]

- Coupling: Reaction with Pentylzinc bromide (or similar organometallic) to attach the C5 tail.
[\[1\]](#)

Step-by-Step Methodology

Phase A: Preparation of Methyl 4-(chloroformyl)butyrate

- Reflux Glutaric Anhydride (11.4 g, 0.1 mol) in dry Methanol (50 mL) for 4 hours.
- Evaporate methanol to yield Monomethyl Glutarate.[\[1\]](#)
- React with Thionyl Chloride (SOCl_2 , 1.2 eq) at 60°C for 2 hours.
- Remove excess SOCl_2 under vacuum.[\[1\]](#) Result: Methyl 4-(chloroformyl)butyrate.[\[1\]](#)

Phase B: Formation of **Methyl 5-oxodecanoate**

- Reagent Prep: Prepare Pentylzinc bromide (0.1 mol) in dry THF from 1-bromopentane and Zn dust.
- Coupling: Cool the acyl chloride (from Phase A) to 0°C in THF.
- Addition: Add the Pentylzinc reagent dropwise over 30 minutes. Note: Organozinc is preferred over Grignard to prevent addition to the ester group.[\[1\]](#)
- Quench: Stir for 2 hours, then quench with saturated NH_4Cl .
- Extraction: Extract with Diethyl Ether (3x), wash with brine, dry over MgSO_4 .
- Purification: Vacuum distillation (target fraction: 115–120°C @ 5 mmHg).

Analytical Method 1: GC-MS Characterization[\[1\]](#)

Expertise Insight: In Mass Spectrometry, simple FAMES fragment predictably.[\[1\]](#) However, the 5-oxo group introduces a "weak link" for

-cleavage.[\[1\]](#) The presence of m/z 99 and m/z 129 (alongside the classic m/z 74) is the diagnostic fingerprint for this specific isomer.[\[1\]](#)

Instrument Parameters

- System: Agilent 7890/5977 (or equivalent).
- Column: DB-Wax or HP-88 (Polar columns preferred to separate keto-isomers).[1]
 - Dimensions: 30 m x 0.25 mm x 0.25 μ m.[1]
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split 50:1 @ 250°C.
- Oven Program:
 - Hold 60°C for 2 min.
 - Ramp 10°C/min to 240°C.
 - Hold 5 min.

Fragmentation Logic & Interpretation

The Electron Impact (EI, 70eV) spectrum must be validated against the following cleavage mechanisms:

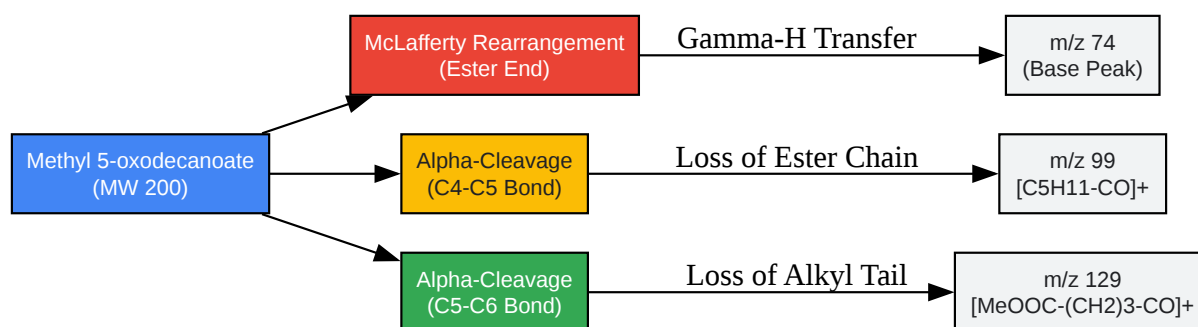
- McLafferty Rearrangement (Ester): The universal FAME marker.[1]
 - Mechanism:[1] Transfer of
-hydrogen (from C4) to the ester carbonyl.[1]
 - Diagnostic Ion:m/z 74 (Base peak or very high intensity).[1]
- -Cleavage (Ketone - Left): Cleavage between C4 and C5.[1]
 - Fragment:
(Acylium ion from tail).[1]
 - Diagnostic Ion:m/z 99.

- -Cleavage (Ketone - Right): Cleavage between C5 and C6.[1]

- Fragment:

(Acylium ion from head).[1]

- Diagnostic Ion:m/z 129.



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Figure 1: Mass Spectrometry fragmentation pathways for structural confirmation of **Methyl 5-oxodecanoate**.^[1]

Analytical Method 2: NMR Spectroscopy

Causality: While GC-MS confirms the mass fragments, it cannot definitively rule out rearrangement isomers during ionization.^[1] NMR provides the in-situ map of the carbon backbone, proving the ketone is at C5 and not C4 or C6.^[1]

Protocol

- Solvent: CDCl₃ (Deuterated Chloroform).^[1]
- Concentration: 10 mg in 0.6 mL.^[1]
- Reference: TMS (0.00 ppm).

¹H NMR Assignment (400 MHz)

Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
-OCH ₃	3.67	Singlet (s)	3H	Methyl ester protons (Characteristic). [1]
H-4, H-6	2.40 – 2.45	Multiplet (m)	4H	-protons to the ketone. [1] Deshielded by C=O.
H-2	2.33	Triplet (t)	2H	-protons to the ester. [1]
H-3	1.90	Quintet (m)	2H	-protons (between ester and ketone). [1]
H-7	1.58	Multiplet (m)	2H	-proton to ketone (alkyl side). [1]
H-8, H-9	1.25 – 1.35	Multiplet (m)	4H	Bulk methylene chain. [1]
H-10	0.89	Triplet (t)	3H	Terminal methyl group. [1]

Validation Check: The key differentiator is the integration of the 2.40 ppm region (4H total for H-4 and H-6) and the distinct triplet at 2.33 ppm (H-2). If the ketone were at C4, the splitting patterns in the 2.3–2.6 ppm region would shift significantly.[\[1\]](#)

Analytical Method 3: FTIR Spectroscopy

Purpose: Rapid confirmation of functional groups and purity check (absence of -OH or Acid -COOH bands).

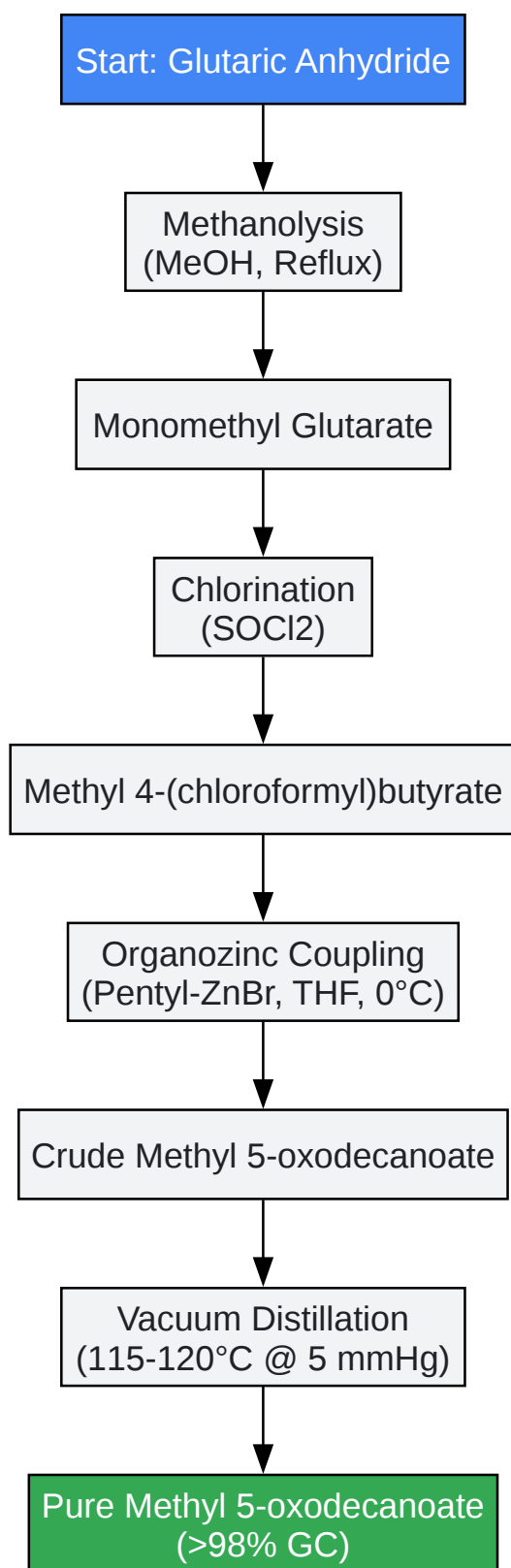
- Mode: ATR (Attenuated Total Reflectance) on neat oil.[\[1\]](#)
- Key Bands:
 - 1740 cm^{-1} : Ester C=O stretch (Strong, sharp).
 - 1715 cm^{-1} : Ketone C=O stretch (Strong, slightly lower freq than ester).[\[1\]](#)
 - 2950–2850 cm^{-1} : C-H stretches (Aliphatic).
 - No broad band @ 3400 cm^{-1} : Confirms no unreacted Glutaric acid or hydrolysis products.[\[1\]](#)

Quality Control & Purity Specifications

For use as a reference standard, the material must meet these criteria:

- GC Purity: >98.0% (Area normalization).
- Moisture: <0.1% (Karl Fischer).[\[1\]](#)
- Acid Value: <1.0 mg KOH/g (Ensures no free fatty acid degradation).[\[1\]](#)

Synthesis Workflow Diagram



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Figure 2: Synthetic workflow for the production of high-purity **Methyl 5-oxodecanoate**.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 80188, **Methyl 5-oxodecanoate**.^[1] Retrieved from [\[Link\]](#)^[1]
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- NIST Mass Spec Data Center. **Methyl 5-oxodecanoate** Mass Spectrum.

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